

(3-Bromo-6-methoxypyridin-2-yl)methanol

molecular weight and formula

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Compound of Interest

Compound Name: (3-Bromo-6-methoxypyridin-2-yl)methanol

Cat. No.: B1279686

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Technical Dossier: (3-Bromo-6-methoxypyridin-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the chemical compound **(3-Bromo-6-methoxypyridin-2-yl)methanol**, a key intermediate in pharmaceutical and chemical synthesis. Its structural features, including a bromine atom and a hydroxymethyl group, offer versatile sites for molecular modification, rendering it a valuable building block in the development of novel therapeutics, particularly in the construction of complex heterocyclic compounds and as a fragment for kinase inhibitors.[1]

Physicochemical Properties

The fundamental molecular characteristics of **(3-Bromo-6-methoxypyridin-2-yl)methanol** are summarized below. These properties are essential for reaction planning, analytical method development, and computational modeling.

Identifier	Value	Source
Molecular Formula	C ₇ H ₈ BrNO ₂	[2][3]
Molecular Weight	218.05 g/mol	[2][3]
IUPAC Name	(3-bromo-6-methoxypyridin-2-yl)methanol	
CAS Number	623942-84-7	[1]

Synthesis and Characterization

While specific, detailed experimental protocols for the synthesis of **(3-Bromo-6-methoxypyridin-2-yl)methanol** are proprietary and vary by manufacturer, a general synthetic approach can be conceptualized. The synthesis of related pyridine derivatives often involves multi-step processes that may include:

- Ring Formation: Construction of the pyridine core.
- Functional Group Introduction: Sequential or directed introduction of the bromo, methoxy, and hydroxymethyl groups. This can involve halogenation, nucleophilic substitution, and reduction of a corresponding aldehyde or carboxylic acid.

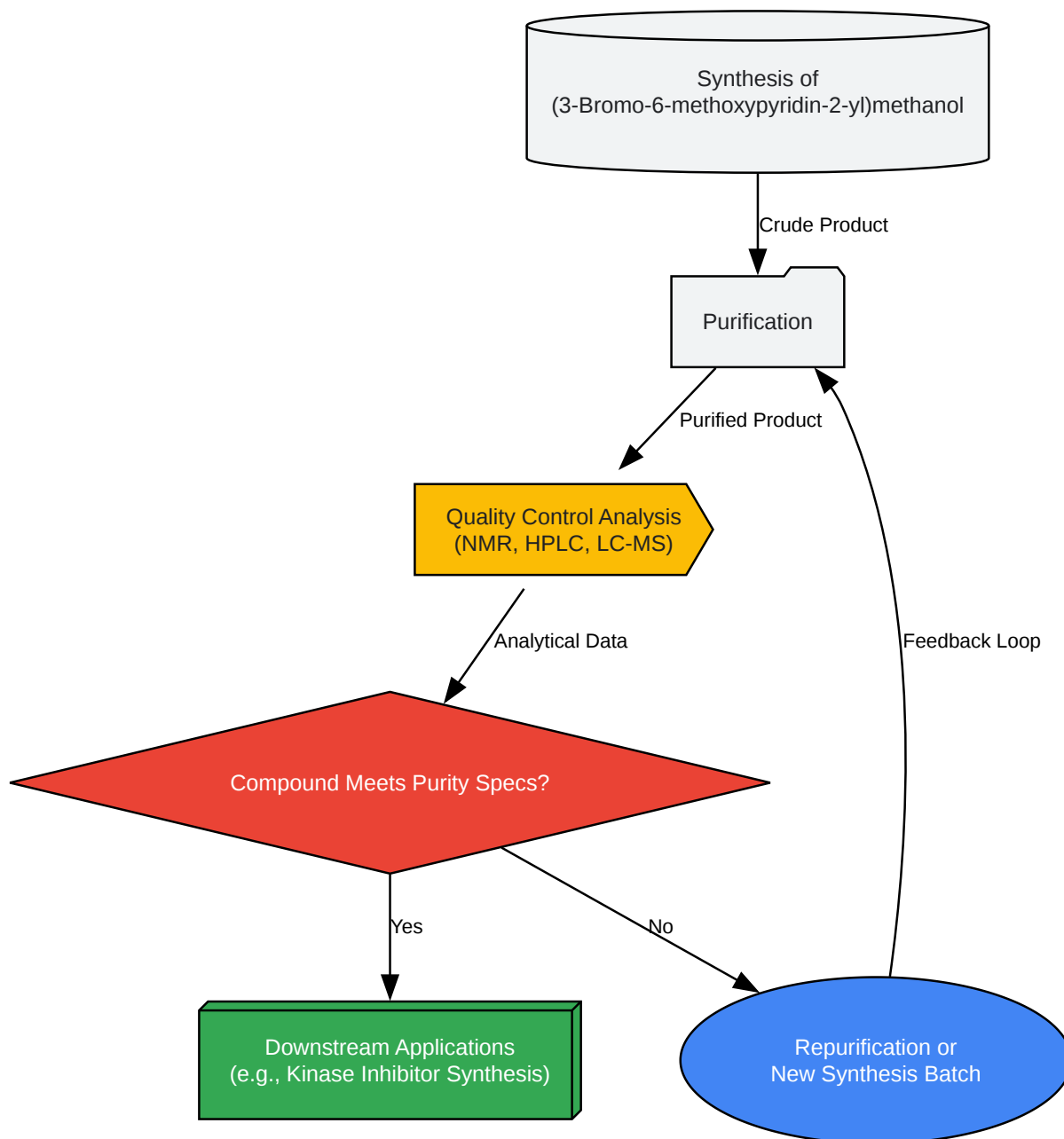
Characterization of the final product typically relies on a combination of spectroscopic and chromatographic techniques to confirm its identity and purity. These methods include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure by analyzing the magnetic properties of atomic nuclei.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.
- Liquid Chromatography-Mass Spectrometry (LC-MS): To confirm the molecular weight and provide further structural information.

Logical Relationship in a Synthetic Context

The following diagram illustrates a conceptual workflow for the quality control and downstream application of **(3-Bromo-6-methoxypyridin-2-yl)methanol** in a research and development

setting.



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